

In-Depth Technical Guide: Benzene-d5-propanoic-d4 acid (9CI)

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Compound of Interest

Compound Name: *Benzene-d5-propanoic-d4acid*
(9CI)

Cat. No.: B3044231

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CAS Number: 307558-32-3

This technical guide provides a comprehensive overview of Benzene-d5-propanoic-d4 acid (9CI), a deuterated form of hydrocinnamic acid. The information is tailored for researchers, scientists, and drug development professionals, focusing on the compound's core data, experimental applications, and the logical framework for its use in quantitative analysis.

Core Compound Data

Benzene-d5-propanoic-d4 acid, also known as hydrocinnamic acid-d9, is a stable isotope-labeled compound. Its primary application in research and development is as an internal standard for quantitative analysis using mass spectrometry (MS). The deuterium labeling provides a distinct mass-to-charge (m/z) ratio, allowing it to be differentiated from its non-deuterated counterpart while maintaining nearly identical chemical and physical properties.

Physicochemical Properties

Property	Value	Reference
CAS Number	307558-32-3	[1]
Molecular Formula	C ₉ D ₉ HO ₂	[2]
Molecular Weight	159.26 g/mol	[2]
Appearance	White to off-white solid	[2]
Synonyms	Hydrocinnamic acid-d9, 3- Phenylpropionic acid-d9, 3- Phenylpropanoic acid-d9	[2]

Note: Detailed experimental data on properties such as melting point, boiling point, and solubility for the deuterated compound are not readily available in the public domain and are typically provided on a lot-specific basis by chemical suppliers. For the non-deuterated form, hydrocinnamic acid (CAS 501-52-0), the melting point is 45-48 °C and the boiling point is 280 °C.

Experimental Applications and Protocols

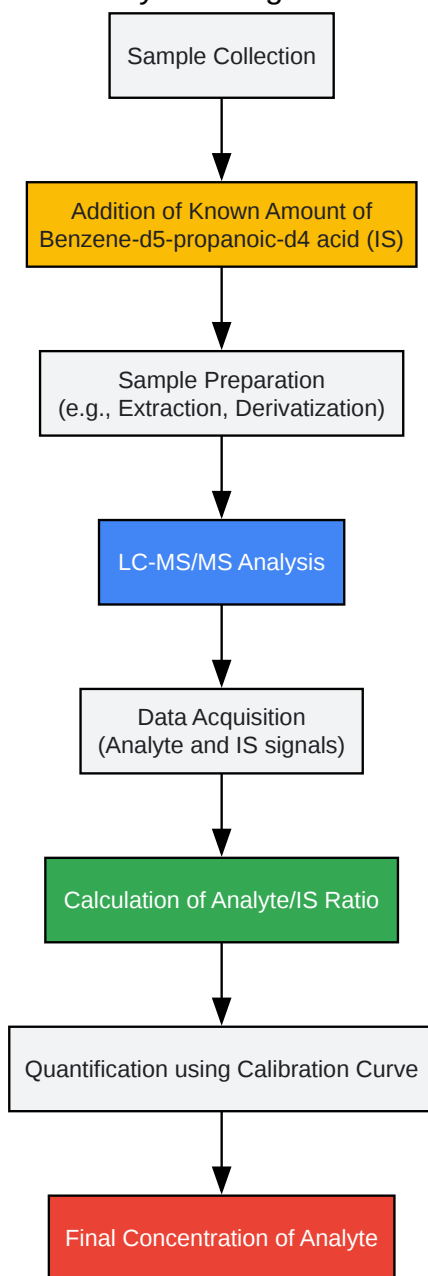
The principal utility of Benzene-d5-propanoic-d4 acid is in isotope dilution mass spectrometry (IDMS). This technique is considered the gold standard for accurate quantification in complex matrices, as it effectively corrects for sample loss during preparation and variations in instrument response.

Use as an Internal Standard in Quantitative Mass Spectrometry

Deuterated internal standards are crucial for enhancing the accuracy and precision of quantitative MS methods. By adding a known amount of Benzene-d5-propanoic-d4 acid to a sample, the ratio of the native analyte to the deuterated standard can be measured. This ratio is used to calculate the exact concentration of the analyte, mitigating errors from extraction inefficiency, matrix effects, and instrument variability.

General Experimental Workflow for Quantitative Analysis using a Deuterated Internal Standard:

Workflow for Quantitative Analysis using a Deuterated Internal Standard



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Caption: General workflow for quantitative analysis using a deuterated internal standard.

Detailed Methodological Considerations:

A robust analytical method using Benzene-d5-propanoic-d4 acid as an internal standard requires careful development and validation. The following parameters are critical:

- **Specificity and Selectivity:** The method must demonstrate the ability to differentiate and quantify the analyte from other components in the sample matrix.
- **Linearity and Range:** A calibration curve should be established to demonstrate a linear relationship between the analyte/internal standard response ratio and the concentration of the analyte over a defined range.
- **Accuracy and Precision:** Accuracy is determined by comparing the measured concentration to a known true concentration, while precision measures the closeness of repeated measurements.
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** The LOD is the lowest concentration of analyte that can be reliably detected, and the LOQ is the lowest concentration that can be quantitatively measured with acceptable precision and accuracy.
- **Recovery:** The efficiency of the extraction process for both the analyte and the internal standard should be evaluated.
- **Matrix Effects:** The influence of co-eluting compounds from the sample matrix on the ionization of the analyte and internal standard must be assessed.

While specific validated methods for Benzene-d5-propanoic-d4 acid are not widely published, a general protocol for the analysis of similar organic acids can be adapted. For instance, a method for analyzing microbial-derived grape polyphenol metabolites utilized trans-cinnamic acid-d7 as an internal standard with UHPLC-QqQ-MS/MS. The sample preparation involved acidification, spiking with the internal standard, and liquid-liquid extraction with ethyl acetate.

Synthesis of Deuterated Hydrocinnamic Acids

The synthesis of deuterated hydrocinnamic acids can be achieved through various methods. One common approach is the reduction of the corresponding deuterated cinnamic acid. For example, stereospecifically deuterated 3-phenyl-[2,3-2H]propionic acid has been synthesized

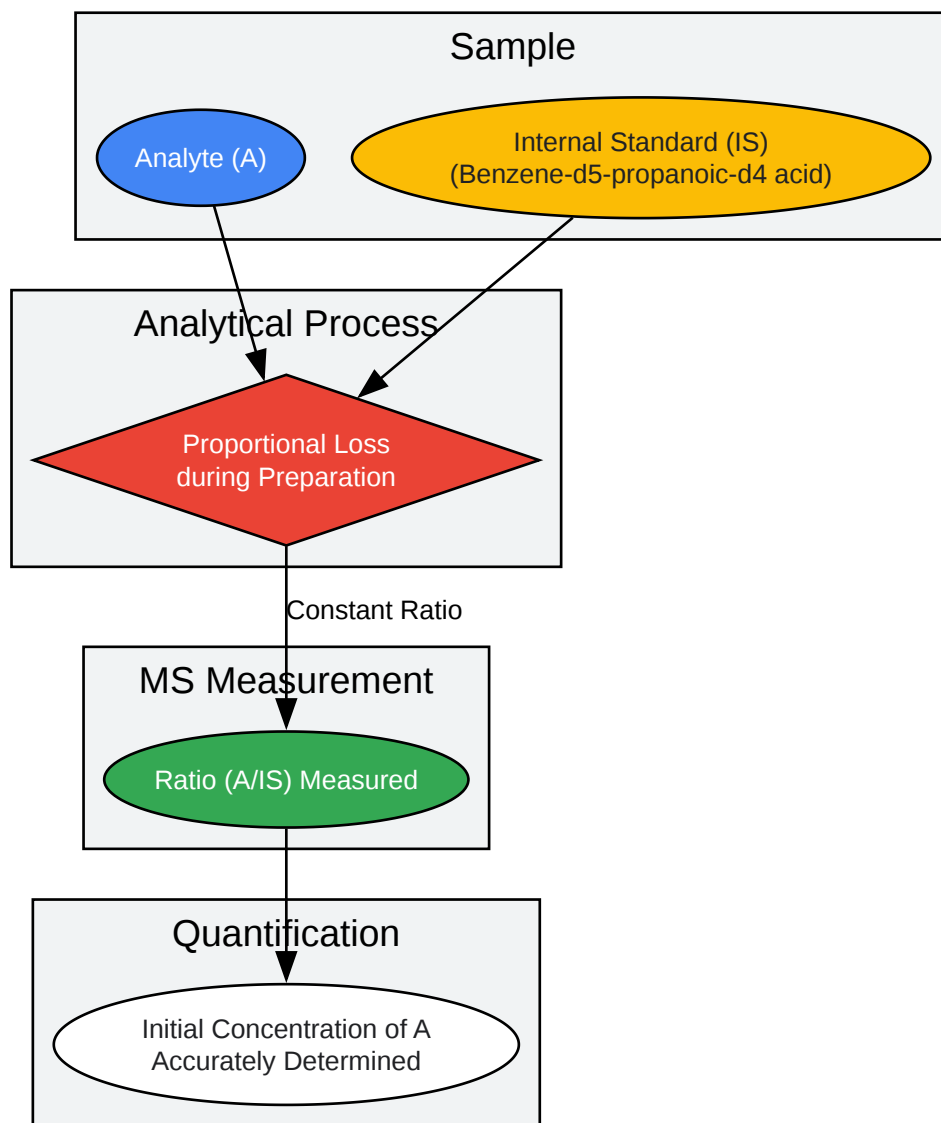
from trans-cinnamic acid using *Clostridium kluyveri* as a catalyst. Other chemical methods for the synthesis of hydrocinnamic acids include the reduction of phenylpropynoic acids and the Friedel–Crafts reaction of benzene with β -propiolactone or acrylic acid. These methods can be adapted to use deuterated starting materials to produce the desired labeled compound.

Signaling Pathways and Logical Relationships

The primary role of Benzene-d5-propanoic-d4 acid is as an analytical tool rather than a biologically active molecule that directly participates in signaling pathways. Its utility lies in the accurate measurement of its non-deuterated analog, hydrocinnamic acid, which may be a metabolite in various biological processes. The logical relationship for its use is based on the principles of isotope dilution mass spectrometry.

Logical Framework for Isotope Dilution Mass Spectrometry:

Logical Framework of Isotope Dilution Mass Spectrometry



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Caption: Logical framework illustrating how a deuterated internal standard corrects for analytical variability.

In conclusion, Benzene-d₅-propanoic-d₄ acid (CAS 307558-32-3) is a valuable tool for researchers and scientists in fields requiring precise quantification of hydrocinnamic acid. Its

application as an internal standard in mass spectrometry-based methods ensures high accuracy and reliability of results, which is critical in areas such as drug metabolism studies, pharmacokinetics, and clinical diagnostics.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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